

# di-n-Amyl disulfide molecular weight and formula C<sub>10</sub>H<sub>22</sub>S<sub>2</sub>

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## Compound of Interest

Compound Name: *di-n-Amyl disulfide*

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## Di-n-Amyl Disulfide: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Properties, and Applications of C<sub>10</sub>H<sub>22</sub>S<sub>2</sub>

### Abstract

**Di-n-Amyl disulfide**, with the chemical formula C<sub>10</sub>H<sub>22</sub>S<sub>2</sub>, is a symmetrical aliphatic disulfide compound.<sup>[1]</sup> Also known as dipentyl disulfide, this molecule consists of two n-pentyl groups linked by a disulfide bond.<sup>[1]</sup> Its unique chemical characteristics, including the reversible nature of the disulfide bond, have positioned it as a compound of interest in various scientific fields, from materials science to drug development.<sup>[1]</sup> This technical guide provides a comprehensive overview of **di-n-Amyl disulfide**, including its physicochemical properties, synthesis methodologies, key chemical reactions, and potential applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

### Physicochemical Properties

**Di-n-Amyl disulfide** is a hydrophobic compound, a characteristic typical of long-chain aliphatic disulfides.<sup>[1]</sup> A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C10H22S2	[1][2][3]
Molecular Weight	206.41 g/mol	[1][2][3]
CAS Number	112-51-6	[2][3]
Density	0.93 g/cm <sup>3</sup>	[2][4]
Boiling Point	142 °C / 17 mmHg	[2][4]
Melting Point	-58.99 °C	[2]
Flash Point	108.5 °C	[2]
Refractive Index	1.492	[2]
Vapor Pressure	0.0117 mmHg at 25°C	[2]

## Synthesis and Experimental Protocols

The synthesis of **di-n-Amyl disulfide** can be achieved through several established methods. Two common protocols are detailed below.

### One-Pot Synthesis from Alkyl Halides

This method offers an efficient route to **di-n-Amyl disulfide** while minimizing the formation of polysulfide byproducts.[1]

Experimental Protocol:

- In a reaction vessel, combine the starting alkyl halide (e.g., 1-bromopentane), thiourea, and elemental sulfur.
- Add wet polyethylene glycol (PEG) to the mixture to serve as the reaction medium.
- Introduce sodium carbonate as a base.
- Maintain the reaction temperature at 40°C with continuous stirring.

- Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, extract the product using a suitable organic solvent.
- Purify the crude product via distillation or column chromatography to obtain pure **di-n-Amyl disulfide**.

## Reaction with Sodium Thiosulfate

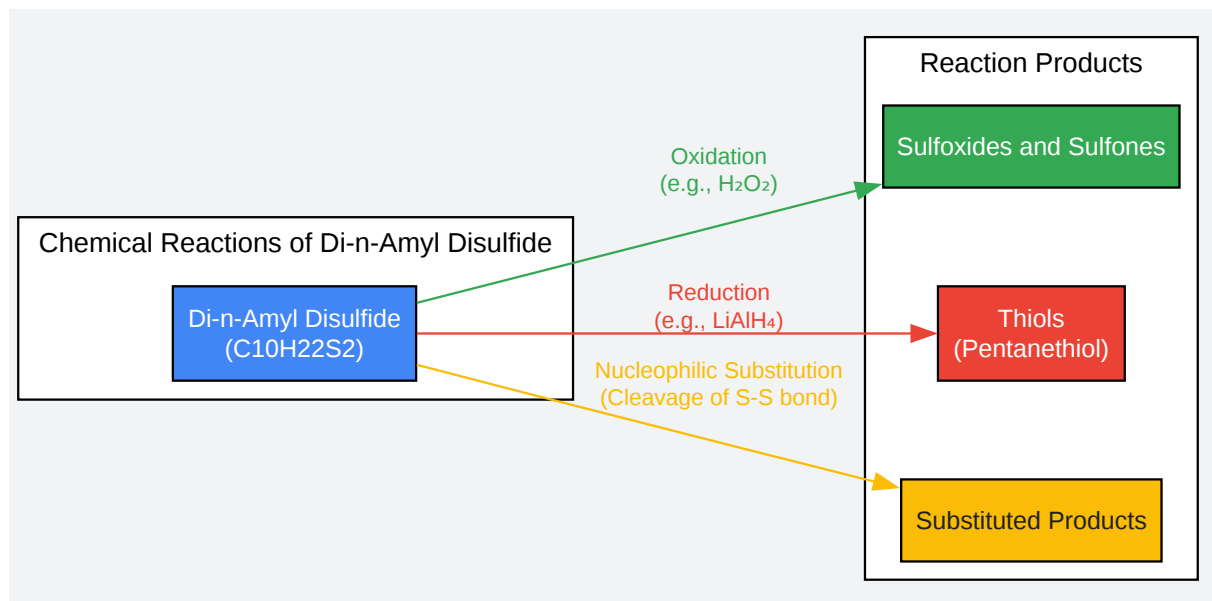
This scalable method is well-suited for industrial production.[\[1\]](#)

Experimental Protocol:

- Dissolve the organic halide (e.g., 1-chloropentane) in dimethyl sulfoxide (DMSO).
- Add sodium thiosulfate pentahydrate to the solution.
- Heat the reaction mixture to 60-70°C and maintain this temperature with stirring.
- Monitor the reaction until the starting material is consumed.
- After the reaction is complete, quench the mixture with water.
- Extract the **di-n-Amyl disulfide** with an organic solvent.
- Wash the organic layer to remove any remaining impurities.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate) and concentrate it under reduced pressure to yield the final product.

## Chemical Reactions and Pathways

**Di-n-Amyl disulfide** participates in a variety of chemical transformations, primarily centered around the reactivity of the disulfide bond.



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Caption: Key chemical transformations of **di-n-Amyl disulfide**.

The disulfide bond in **di-n-Amyl disulfide** can be oxidized to form sulfoxides and sulfones using oxidizing agents like hydrogen peroxide.[1] Conversely, it can be reduced to the corresponding thiols (pentanethiol) with reducing agents such as lithium aluminum hydride.[1] The disulfide bond is also susceptible to cleavage via nucleophilic substitution reactions.[1]

## Applications in Research and Drug Development

**Di-n-Amyl disulfide** has demonstrated potential in several areas of scientific research and is being explored for its therapeutic applications.

## Biological Activity

Research has indicated that **di-n-Amyl disulfide** possesses potential biological activities, including antimicrobial and antifungal properties.[1] The mechanism of action is thought to involve the cleavage of the disulfide bond, which can then interact with various molecular targets.[1] The resulting thiols are reactive and can participate in further chemical reactions within biological systems.[1]

## Drug Discovery and Development

The reversible nature of the disulfide bond makes it a valuable functional group in the design of novel therapeutics. In the context of drug development, disulfide-containing molecules are being investigated for various applications. For instance, multicyclic peptides containing disulfide bridges are being developed as a promising class of drugs that combine the favorable characteristics of both small molecules and proteins.[5] While not specific to **di-n-Amyl disulfide**, this highlights the broader interest in disulfide chemistry in the pharmaceutical industry.

## Other Industrial Applications

Beyond the biomedical field, **di-n-Amyl disulfide** is utilized in several industrial processes. It serves as an intermediate in the synthesis of other sulfur-containing compounds. In the polymer industry, it is used in the production of rubber and other polymers due to its ability to form cross-links.[1] Furthermore, it finds application as an additive in adhesives and lubricants, where it can enhance properties such as adhesion, cohesion, thermal stability, and wear resistance.

## Safety and Handling

Proper safety precautions must be observed when handling **di-n-Amyl disulfide**. It is a flammable liquid and vapor.[6]

Handling Recommendations:

- Use only in a well-ventilated area or under a chemical fume hood.[6][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][8]
- Take precautionary measures against static discharge.[6][8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not ingest or inhale.[6]

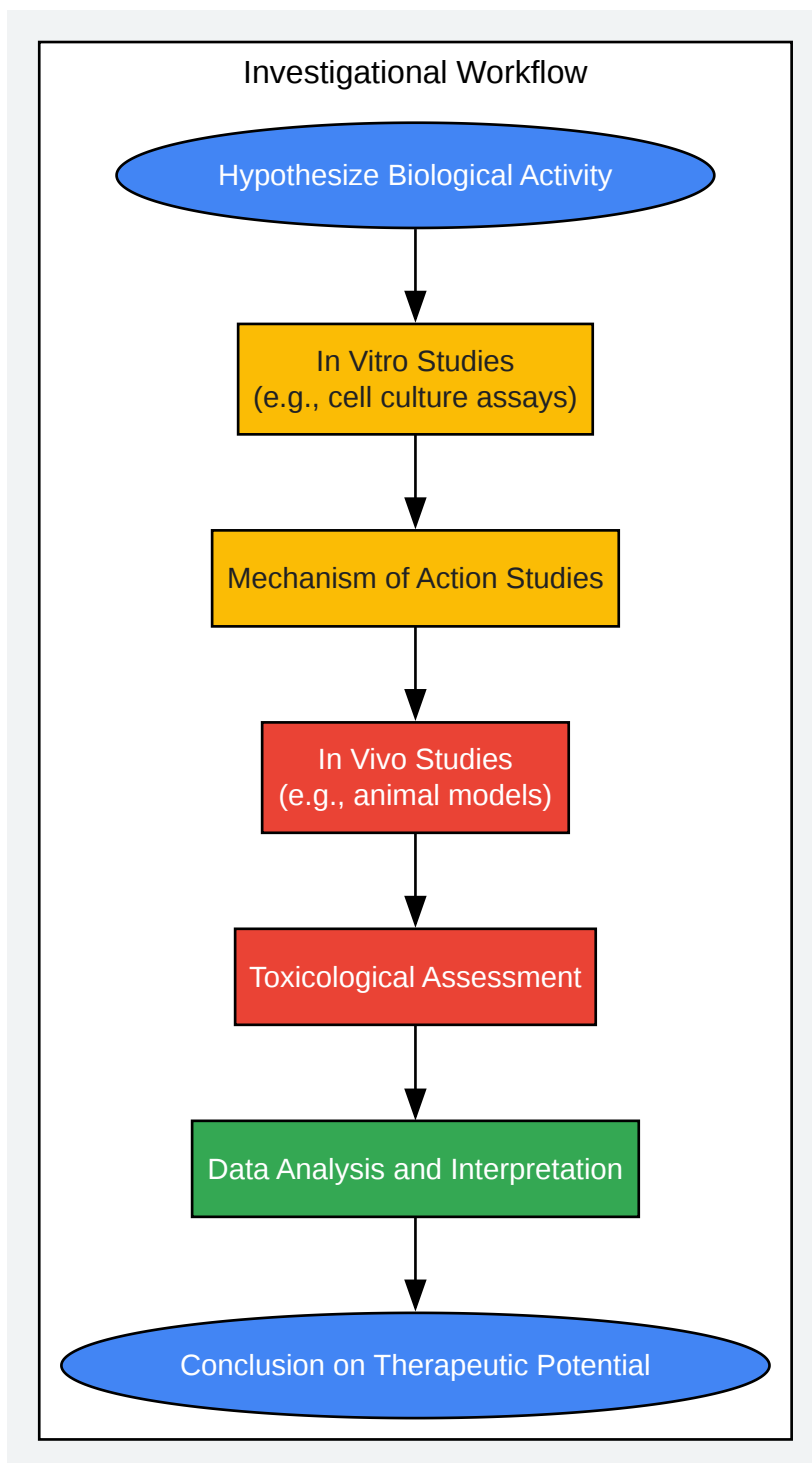
Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep in a cool place.[\[8\]](#)

In case of exposure, it is crucial to seek immediate medical attention and refer to the Safety Data Sheet (SDS) for detailed first-aid measures.[\[6\]](#)

## Logical Workflow for Investigating Biological Activity

The following diagram outlines a logical workflow for researchers investigating the potential biological activities of **di-n-Amyl disulfide**.



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Caption: A logical workflow for the investigation of biological activity.

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